

Personal protective equipment for handling JNJ-7777120

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Compound of Interest

Compound Name: JNJ-7777120

Cat. No.: B1673073

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Essential Safety and Handling Guide for JNJ-7777120

FOR RESEARCH USE ONLY. NOT FOR HUMAN OR VETERINARY USE.[1]

This guide provides essential safety and logistical information for handling the potent and selective histamine H4 receptor antagonist, **JNJ-7777120**. All personnel must review the complete Safety Data Sheet (SDS) provided by the supplier before handling this compound.[1] This material should be considered hazardous until all toxicological properties are fully understood.[1]

Immediate Safety and Hazard Information

JNJ-7777120 is a potent bioactive compound. While specific occupational exposure limits have not been established, its pharmacological activity and the limited toxicological data warrant stringent safety precautions. The development of **JNJ-7777120** was halted due to observations of hypoadrenocorticism toxicity in animal studies (rats and dogs).[2] Therefore, systemic exposure must be avoided.

Primary Hazards:

- Ingestion: Do not ingest.[1]
- Inhalation: Do not inhale dust or aerosols.[1]

- Skin and Eye Contact: Avoid contact with eyes and skin.^[1]

Personal Protective Equipment (PPE)

A comprehensive PPE regimen is mandatory when handling **JNJ-7777120**. The following should be worn at all times in the laboratory:

- Hand Protection: Chemical-resistant gloves (e.g., nitrile) are required. Change gloves immediately if contaminated.
- Eye Protection: Safety glasses with side shields or goggles are mandatory.
- Respiratory Protection: For operations that may generate dust or aerosols (e.g., weighing, preparing solutions), a properly fitted respirator (e.g., N95 or higher) should be used.
- Body Protection: A lab coat must be worn and kept buttoned. Ensure it is regularly laundered by a professional service.

Operational Plan: Step-by-Step Handling Procedures

1. Preparation and Engineering Controls:

- All handling of solid **JNJ-7777120** and preparation of stock solutions should be conducted in a certified chemical fume hood or a ventilated balance enclosure to minimize inhalation exposure.
- Ensure a safety shower and eyewash station are readily accessible.
- Prepare all necessary equipment and reagents before starting work to minimize movement and potential for spills.

2. Weighing the Compound:

- Weigh the solid compound on a calibrated analytical balance within a ventilated enclosure.
- Use appropriate weighing paper or a tared container.
- Handle with care to avoid generating dust.

3. Solution Preparation:

- **JNJ-7777120** is supplied as a crystalline solid.^[1]

- Stock solutions can be prepared by dissolving the compound in organic solvents such as Dimethyl Sulfoxide (DMSO) or ethanol.[1][3]
- When dissolving, add the solvent slowly to the solid to prevent splashing.
- Cap the vial tightly and vortex or sonicate until the solid is fully dissolved.
- Aqueous solutions are not recommended for storage for more than one day.[1]

4. Storage:

- Store the solid compound at -20°C in a tightly sealed container.[1][3]
- Protect from moisture.

Disposal Plan

All waste containing **JNJ-7777120** must be treated as hazardous waste.

- Solid Waste:
 - Contaminated consumables (e.g., pipette tips, weighing paper, gloves) must be collected in a dedicated, clearly labeled hazardous waste container.
- Liquid Waste:
 - Unused solutions and solvent washes should be collected in a sealed, properly labeled hazardous waste container. Do not mix with incompatible waste streams.
- Disposal Procedure:
 - Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.
 - Arrange for pickup and disposal by a certified hazardous waste management company.

Quantitative Data Summary

The following table summarizes key quantitative data for **JNJ-7777120**. Occupational exposure limits have not been established for this compound.

Property	Value
Chemical Formula	C ₁₄ H ₁₆ ClN ₃ O
Molecular Weight	277.75 g/mol
CAS Number	459168-41-3
Appearance	Crystalline solid[1]
Storage Temperature	-20°C[1][3]
Solubility	DMSO: ~14-94.6 mg/mL[1][3] Ethanol: ~2-15.93 mg/mL[1][3] 1:1 DMF:PBS (pH 7.2): ~0.5 mg/mL[1]
Occupational Exposure Limits	Not available. Handle as a potent compound and minimize exposure.

Experimental Protocols

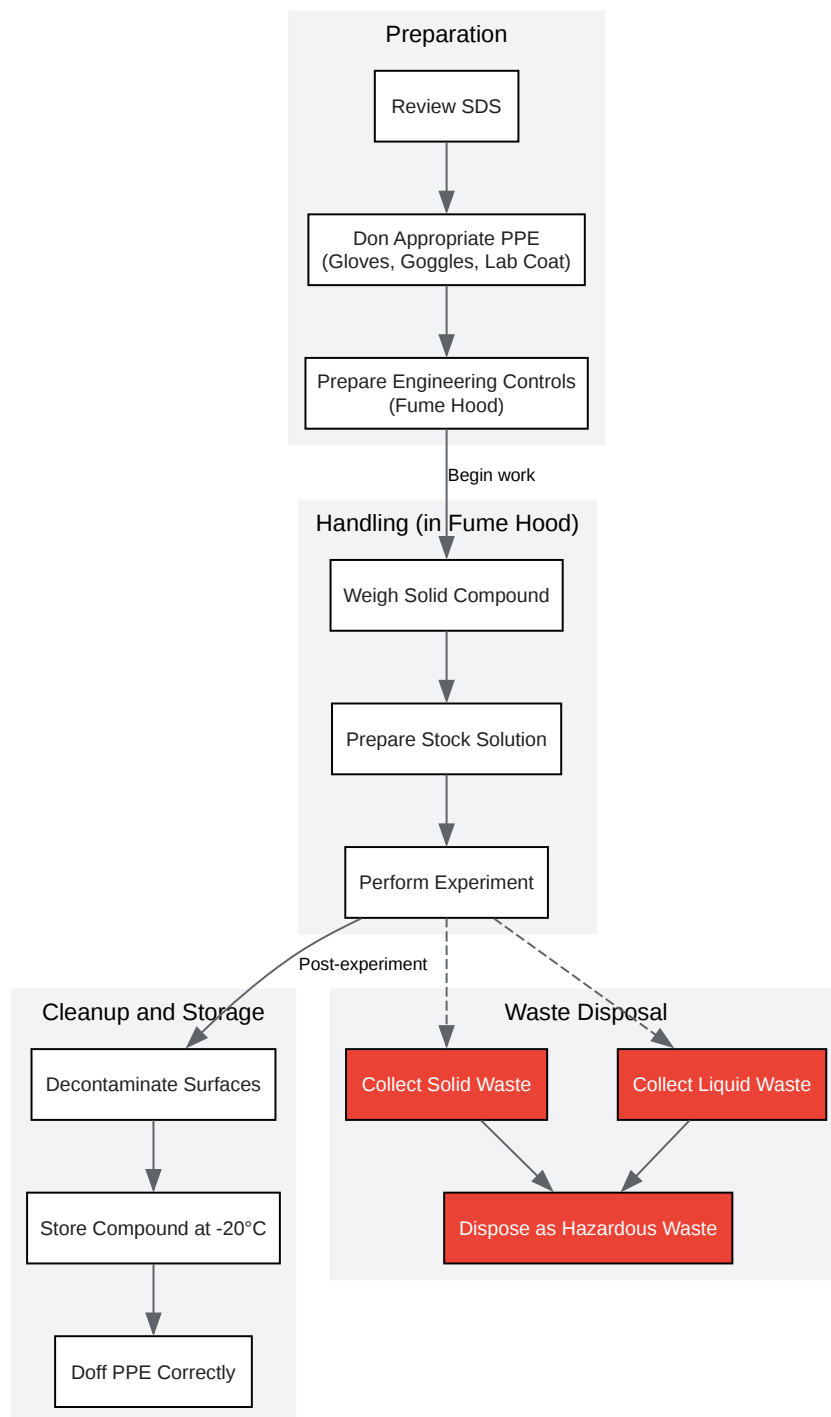
This document provides safety and handling guidelines and does not cite specific experimental protocols. For methodologies related to the biological activity of **JNJ-7777120**, researchers are directed to the following key publications:

- Thurmond, R.L., et al. (2004). A potent and selective histamine H4 receptor antagonist with anti-inflammatory properties. *Journal of Pharmacology and Experimental Therapeutics*, 309(1), 404-413.
- Dunford, P.J., et al. (2006). The histamine H4 receptor mediates allergic airway inflammation by regulating the activation of CD4+ T cells. *The Journal of Immunology*, 176(11), 7062-7070.

Mandatory Visualizations

Safe Handling and Disposal Workflow for JNJ-7777120

Workflow for Safe Handling and Disposal of JNJ-7777120

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Caption: A flowchart illustrating the procedural steps for safely handling and disposing of **JNJ-7777120**.

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